

Technical Support Center: (+)-Vorozole Formulation & Stability Guide

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Compound of Interest

Compound Name: (+)-Vorozole

CAS No.: 129731-10-8

Cat. No.: B144775

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Introduction: Compound Profile

(+)-Vorozole (R-83842) is a highly potent, third-generation, non-steroidal aromatase inhibitor (Type II).[1] It functions by competitively binding to the heme of the cytochrome P450 subunit of the aromatase enzyme (CYP19), blocking the conversion of androgens to estrogens.

Successful in vitro and in vivo experimentation relies heavily on the precise handling of this compound.[1] Vorozole is a lipophilic triazole derivative; therefore, its solubility in aqueous buffers is negligible.[1] Proper solubilization in organic solvents like Dimethyl Sulfoxide (DMSO) is the critical first step in any workflow.[1]

Key Chemical Properties

Property	Detail
CAS Number	129731-10-8
Molecular Weight	324.77 g/mol
Appearance	White to off-white crystalline powder
Primary Solvent	DMSO (Dimethyl Sulfoxide)
Max Solubility (DMSO)	~45–50 mg/mL (requires optimization)

Part 1: Solubility & Stock Preparation

Q1: What is the maximum achievable concentration of (+)-Vorozole in DMSO?

A: While theoretical limits can reach 50 mg/mL (~150 mM), we strictly recommend preparing stock solutions at 10–20 mM (approx. 3.2–6.5 mg/mL) for routine use.^[1]

- Scientific Rationale: Working near the saturation limit (50 mg/mL) increases the risk of "crashing out" (precipitation) when the stock is subjected to freeze-thaw cycles or introduced to aqueous media.^[1] A 10 mM stock provides a safe buffer zone for solubility while remaining concentrated enough to allow for >1000x dilutions in biological assays.^[1]

Q2: The powder is not dissolving immediately in DMSO. Is the product defective?

A: Not necessarily. (+)-Vorozole is a crystalline solid and may require energy input to disrupt the crystal lattice.^[1]

Troubleshooting Protocol:

- Vortex: Vortex vigorously for 1–2 minutes.
- Sonication: If visible particles remain, sonicate the vial in a water bath at room temperature (25°C) for 5–10 minutes.
- Warming: If stubborn, warm the solution to 37°C for 5 minutes. Do not exceed 40°C to avoid thermal degradation.
- Solvent Quality Check: Ensure your DMSO is anhydrous (Grade ≥99.9%).^[1] DMSO is hygroscopic; if your solvent bottle has been open for months, it may have absorbed atmospheric water, drastically reducing Vorozole solubility.^[1]

Q3: Can I dissolve Vorozole directly in water or PBS?

A: No. (+)-Vorozole is practically insoluble in water.^[1] You must prepare a concentrated stock in DMSO (or Ethanol) first, then dilute into the aqueous buffer.

Part 2: Stability & Storage

Q4: How should I store my DMSO stock solutions?

A: Stability is a function of temperature and moisture exclusion.^{[1][2]}

- Short-Term (< 1 month): Store at -20°C.
- Long-Term (> 1 month): Store at -80°C.
- Shelf Life: Properly stored stock solutions are stable for 6 months to 1 year.^{[1][2]}

Critical Warning: DMSO freezes at 18.5°C. Repeated freeze-thaw cycles introduce condensation (water) into the vial, which promotes hydrolysis and precipitation.^[1]

Q5: How do I manage freeze-thaw cycles?

A: Implement the "Single-Use Aliquot" System. Upon preparing your master stock:

- Immediately divide the solution into small, single-use aliquots (e.g., 20–50 µL) in light-protective, O-ring sealed cryovials.
- Store these at -80°C.
- Thaw one vial for an experiment and discard any remainder. Never refreeze a thawed aliquot.

Part 3: Biological Application (In Vitro/In Vivo)^{[1][4]} ^[5]

Q6: How do I dilute the stock into cell culture media without precipitation?

A: The "solvent shock" occurs when a hydrophobic compound in organic solvent hits water.^[1]

To prevent precipitation:

- Stepwise Dilution (Recommended):

- Perform an intermediate dilution in culture medium (e.g., dilute 10 mM stock 1:10 to make 1 mM).[1]
- Vortex immediately.[1]
- Add this intermediate to your final volume.
- Direct Spiking:
 - If adding directly, submerge the pipette tip into the media and dispense quickly while swirling the media.
 - Never dispense the drop onto the surface of the media; this creates a localized high-concentration film that precipitates instantly.[1]

Q7: What is the safe limit for DMSO in cell assays?

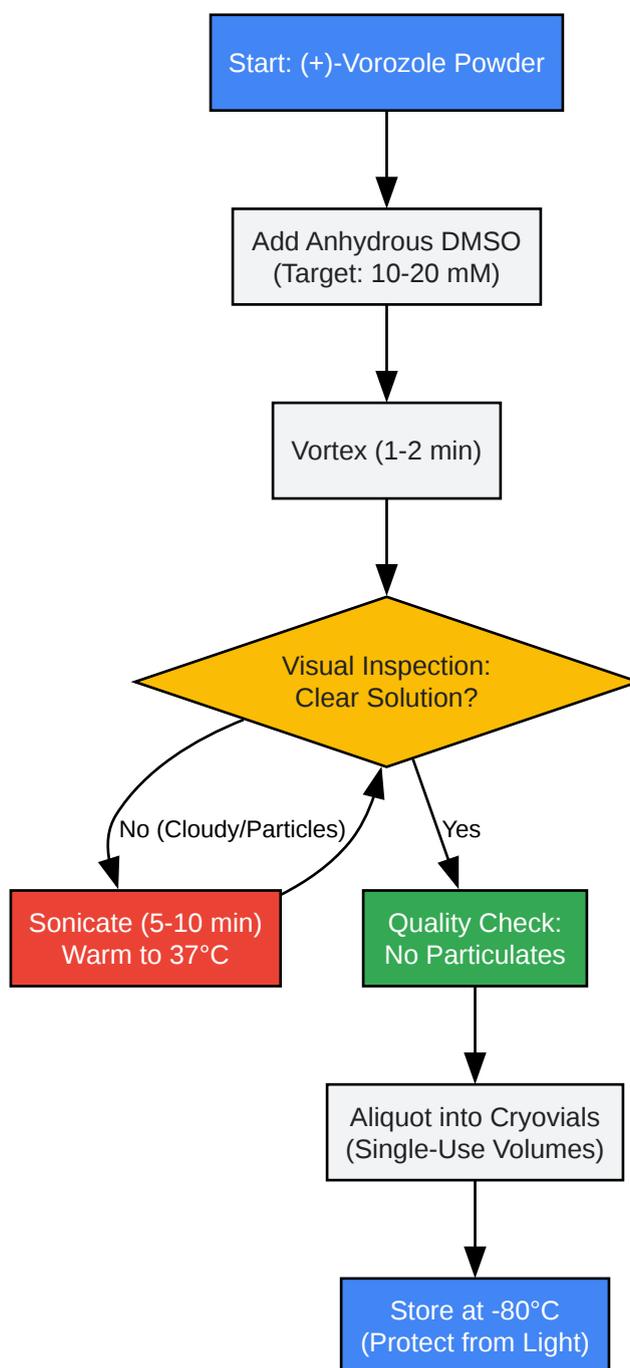
A: Most mammalian cells tolerate 0.1% (v/v) DMSO.[1] Sensitive lines (e.g., primary neurons, stem cells) may require <0.05%. [1]

- Calculation: To achieve a 10 μ M final drug concentration with 0.1% DMSO, your stock solution must be 10 mM.[1]

Part 4: Visual Troubleshooting Guides

Workflow 1: Stock Preparation & Storage

This diagram outlines the critical path for ensuring stock integrity.

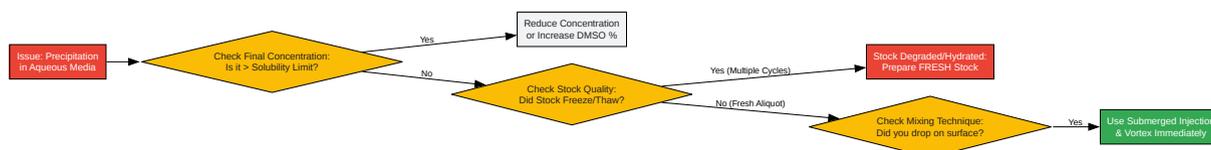


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Figure 1: Optimal workflow for solubilizing **(+)-Vorozole** and establishing a stable storage bank.

Workflow 2: Troubleshooting Precipitation

Use this logic tree if you observe cloudiness or crystals in your working solution.



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Figure 2: Diagnostic decision tree for resolving precipitation issues during experimental setup.

References

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